

2-(4-Bromo-3-chlorophenyl)acetic acid

molecular weight

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Compound of Interest

Compound Name: 2-(4-Bromo-3-chlorophenyl)acetic acid

Cat. No.: B1288874

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An In-depth Technical Guide to 2-(4-Bromo-3-chlorophenyl)acetic acid

This technical guide provides a comprehensive overview of **2-(4-Bromo-3-chlorophenyl)acetic acid**, a halogenated aromatic compound of significant interest in chemical synthesis and drug discovery. It serves as a crucial intermediate and building block for a variety of more complex molecules. This document details its physicochemical properties, a generalized synthesis protocol, and its potential applications for researchers, scientists, and professionals in drug development.

Physicochemical Properties

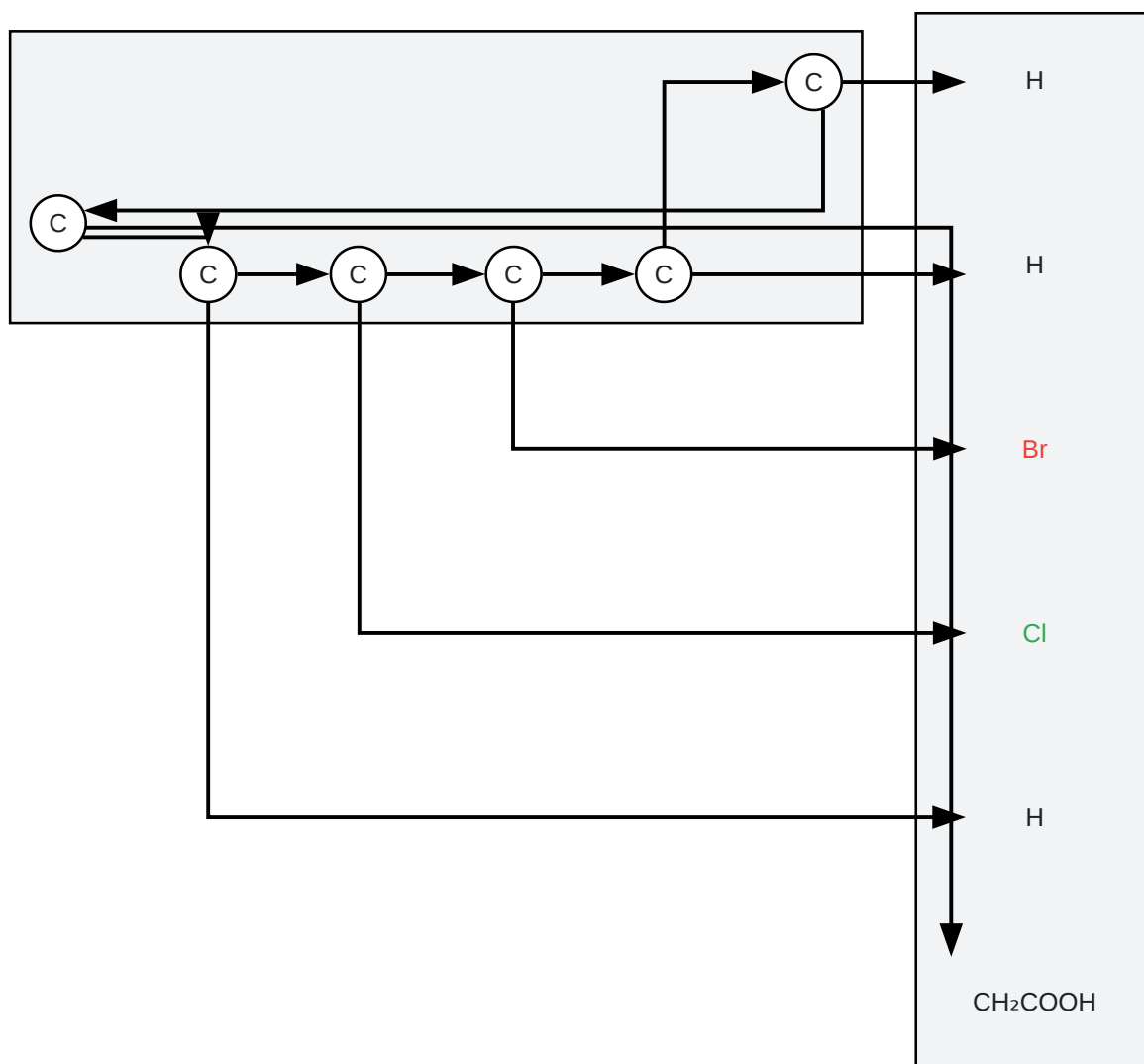
2-(4-Bromo-3-chlorophenyl)acetic acid is a solid, typically appearing white to yellow.^[1] Its key properties are summarized in the table below, providing essential data for laboratory and research applications. Proper handling and storage, sealed in a dry environment at room temperature, are recommended to maintain its integrity.^[1]

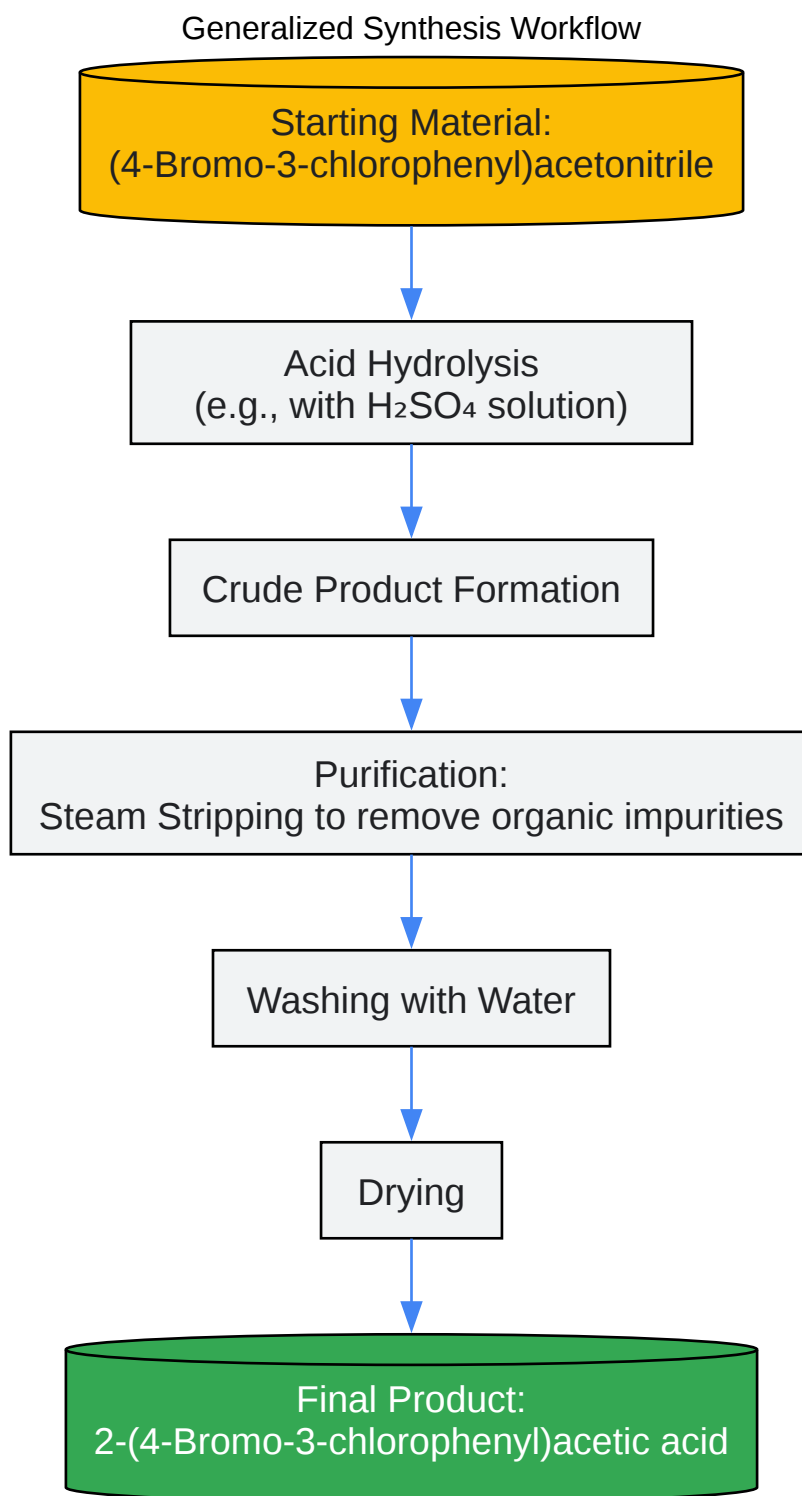
Property	Value	Reference
Molecular Weight	249.5 g/mol	[2]
Chemical Formula	C ₈ H ₆ BrClO ₂	[1][2]
CAS Number	1261643-24-6	[1][2]
IUPAC Name	(4-bromo-3-chlorophenyl)acetic acid	[1]
Physical Form	White to Yellow Solid	[1]
Purity	≥95%	[1]
InChI Key	RMGCJLITIJJUAB-UHFFFAOYSA-N	[1]
SMILES	<chem>C1=CC(=C(C=C1CC(=O)O)Cl)Br</chem>	[2]
Storage Temperature	Room Temperature, Sealed in Dry	[1]

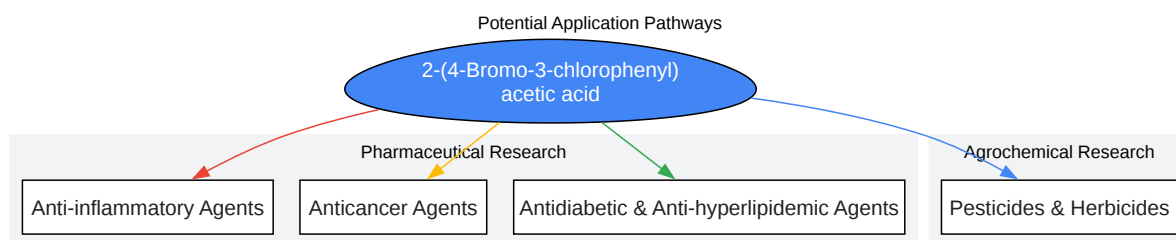
Chemical Structure

The molecular structure of **2-(4-Bromo-3-chlorophenyl)acetic acid** is characterized by a phenyl ring substituted with a bromine atom at the 4-position and a chlorine atom at the 3-position. An acetic acid moiety is attached at the 1-position. This specific arrangement of halogens and the carboxylic acid group dictates its reactivity and utility as a synthetic intermediate.

Chemical Structure of 2-(4-Bromo-3-chlorophenyl)acetic acid







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References

- 1. 2-(4-Bromo-3-chlorophenyl)acetic acid | 1261643-24-6 [sigmaaldrich.com]
- 2. 2-(4-bromo-3-chlorophenyl)acetic acid | 1261643-24-6 | LAC64324 [biosynth.com]
- 3. To cite this document: BenchChem. [2-(4-Bromo-3-chlorophenyl)acetic acid molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1288874#2-4-bromo-3-chlorophenyl-acetic-acid-molecular-weight]

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